

# An In-depth Technical Guide to the Chemical Properties of 4-Ethylbenzenesulfonic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4-Ethylbenzenesulfonic acid*

Cat. No.: *B1630631*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **4-ethylbenzenesulfonic acid**. The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

## Chemical and Physical Properties

**4-Ethylbenzenesulfonic acid** is an aromatic sulfonic acid that is a versatile intermediate in organic synthesis. It is typically a solid at room temperature and is corrosive.[\[1\]](#)[\[2\]](#) Its properties make it useful as a catalyst, surfactant, and a doping agent for conductive polymers.[\[1\]](#)[\[3\]](#)

## Identifiers

Identifier	Value
IUPAC Name	4-ethylbenzenesulfonic acid
CAS Number	98-69-1[4]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub> S[4]
Molecular Weight	186.23 g/mol [4]
InChI	InChI=1S/C8H10O3S/c1-2-7-3-5-8(6-4-7)12(9,10)11/h3-6H,2H2,1H3,(H,9,10,11)[3]
SMILES	CCC1=CC=C(C=C1)S(=O)(=O)O[3]

## Physical Properties

Property	Value
Physical State	Solid[2]
Density	1.229 g/mL at 25 °C[2]
Refractive Index (n <sub>20</sub> /D)	1.5331[2]
pKa	-0.45 ± 0.50 (Predicted)[2]
Flash Point	>230 °F (>110 °C)[2]
Solubility	Soluble in water and polar organic solvents.

## Experimental Protocols

### Synthesis of 4-Ethylbenzenesulfonic Acid via Sulfonation of Ethylbenzene

This protocol describes a general laboratory procedure for the synthesis of **4-ethylbenzenesulfonic acid**.

Materials:

- Ethylbenzene

- Concentrated sulfuric acid (98%)
- Ice
- Saturated sodium bicarbonate solution
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Thermometer
- Ice-water bath

**Procedure:**

- In a round-bottom flask equipped with a magnetic stirrer, dropping funnel, and thermometer, add a measured amount of ethylbenzene.
- Cool the flask in an ice-water bath.
- Slowly add a stoichiometric excess (e.g., 2 molar equivalents) of concentrated sulfuric acid to the stirred ethylbenzene via the dropping funnel. Maintain the reaction temperature below 20°C during the addition.[\[1\]](#)
- After the addition is complete, allow the mixture to warm to room temperature and then heat to a controlled temperature of 50-60°C for 1-2 hours with vigorous stirring.[\[1\]](#)
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature and carefully pour it onto crushed ice with stirring.[\[1\]](#)
- Slowly neutralize the acidic solution with a saturated solution of sodium bicarbonate until the pH is neutral.[\[1\]](#)

- The sodium salt of **4-ethylbenzenesulfonic acid** will be in the aqueous layer. This can be used for further purification or the free acid can be regenerated by careful acidification followed by extraction.

## Purification by Recrystallization

A common method for the purification of sulfonic acids is recrystallization. The choice of solvent is critical and depends on the solubility of the sulfonic acid and its impurities.

General Procedure:

- Dissolve the crude **4-ethylbenzenesulfonic acid** in a minimum amount of a suitable hot solvent. For sulfonic acids, water or ethanol are often used.
- If insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature to induce crystallization. Further cooling in an ice bath can increase the yield.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent.
- Dry the crystals, for example, by azeotropic removal of water with toluene.

## Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol provides a method for the analysis of **4-ethylbenzenesulfonic acid**.

Instrumentation and Conditions:

- Column: Newcrom R1 reverse-phase column or a similar C18 column.[\[2\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN) and water containing an acidic modifier. A typical mobile phase could be a gradient of acetonitrile and 0.1% phosphoric acid in water.[\[2\]](#) For Mass Spectrometry (MS) compatibility, formic acid should be used instead of phosphoric acid.[\[2\]](#)

- Flow Rate: 1.0 mL/min
- Detection: UV at 220 nm
- Injection Volume: 10  $\mu$ L

#### Procedure:

- Prepare a standard solution of **4-ethylbenzenesulfonic acid** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the test substance in the mobile phase.
- Inject the standard and sample solutions into the HPLC system.
- Identify the **4-ethylbenzenesulfonic acid** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **4-ethylbenzenesulfonic acid** in the sample by comparing the peak area with the standard curve.

## Spectral Data

### Mass Spectrometry (GC-MS)

The NIST Mass Spectrometry Data Center reports a GC-MS spectrum for **4-ethylbenzenesulfonic acid** with major peaks at m/z 105, 107, and 186.[\[5\]](#)

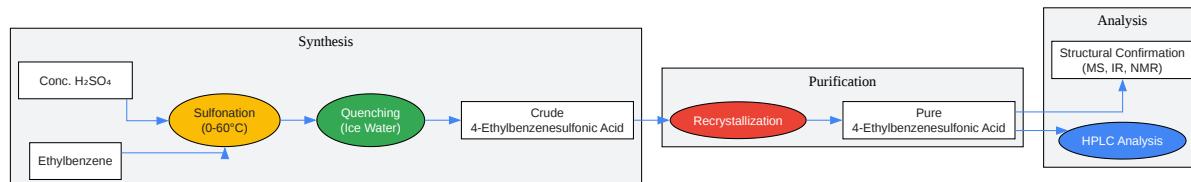
### Infrared Spectroscopy (IR)

FTIR spectra of **4-ethylbenzenesulfonic acid** have been recorded, typically as a film cast from chloroform.[\[5\]](#) Key expected absorptions would be characteristic of the sulfonic acid group (O-H and S=O stretching) and the substituted benzene ring.

## Safety and Hazards

**4-Ethylbenzenesulfonic acid** is a corrosive substance.[\[2\]](#) It is essential to handle it with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis, purification, and analysis of **4-Ethylbenzenesulfonic acid**.



[Click to download full resolution via product page](#)

Caption: Mechanism of electrophilic aromatic substitution for the sulfonation of ethylbenzene.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]

- 2. Separation of 4-Ethylbenzenesulfonic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 3. 4-Ethylbenzenesulfonic acid | C8H10O3S | CID 7402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. 4-Ethylbenzenesulfonic acid synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 4-Ethylbenzenesulfonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630631#4-ethylbenzenesulfonic-acid-chemical-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)